

In-Depth Technical Guide to the Health and Safety of Ytterbium Triacetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ytterbium(3+);triacetate;tetrahydrate

Cat. No.: B099939

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive health and safety information for Ytterbium triacetate, intended for use by professionals in research and development. This document consolidates data from various safety data sheets and toxicological literature to ensure safe handling, storage, and emergency response.

Chemical and Physical Properties

Ytterbium triacetate is a white, crystalline powder that is soluble in water.^{[1][2]} It is typically available in its hydrated form.^{[1][2]}

Property	Data
Chemical Formula	$\text{Yb}(\text{CH}_3\text{COO})_3$
Appearance	White crystalline powder ^[3]
Solubility	Soluble in water ^{[1][2]}
Stability	Stable under normal conditions ^[3]
Incompatibilities	Strong oxidizing agents, acids, and bases ^{[3][4]}
Decomposition Products	Carbon monoxide, carbon dioxide, Ytterbium oxide ^{[3][4]}

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), Ytterbium triacetate is often not classified as a dangerous substance.[4] However, some safety data sheets indicate that it may cause skin, eye, and respiratory irritation.[1]

GHS Hazard Statements:

- H315: Causes skin irritation[1]
- H319: Causes serious eye irritation[1]
- H335: May cause respiratory irritation[1]

Toxicological Information

The toxicological properties of Ytterbium triacetate have not been fully investigated.[4] However, general information on lanthanides suggests that they can interfere with calcium-mediated biological processes.

Acute Toxicity

Specific oral, dermal, or inhalation LD50/LC50 data for Ytterbium triacetate in mammals is not readily available in the reviewed literature.

Aquatic Toxicity

A study on the toxicity of Ytterbium (Yb^{3+}) in rainbow trout (*Oncorhynchus mykiss*) provides the following quantitative data:

Endpoint	Value	Species	Exposure Duration
LC50	2.7 ± 0.66 mg/L	Rainbow trout (<i>Oncorhynchus mykiss</i>)	96 hours

Sublethal effects in the same study were observed at concentrations as low as 0.06 mg/L.

Experimental Protocols

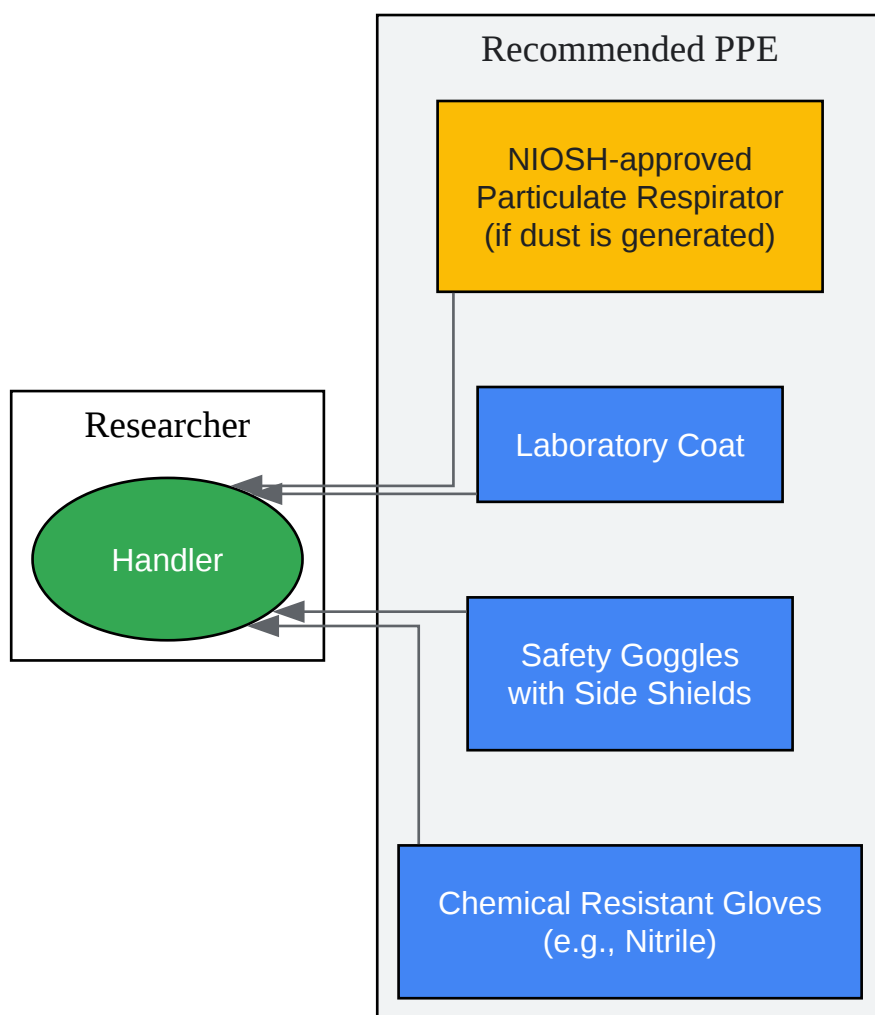
Detailed experimental protocols for toxicity studies on Ytterbium triacetate are not available in the public domain. However, a general methodology for assessing acute oral toxicity can be based on the OECD Test Guideline 423 (Acute Toxic Class Method).^[5]^[6]

General Protocol for Acute Oral Toxicity (based on OECD 423):

- **Test Animals:** Healthy, young adult rodents (typically rats or mice), nulliparous and non-pregnant females are used.^[3] Animals are fasted prior to dosing.^[7]
- **Dose Administration:** The test substance is administered in a single dose by oral gavage.^[7] The starting dose is selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight).^[7]
- **Stepwise Procedure:** The test is conducted in a stepwise manner with a small group of animals (typically 3) per step.^[6] The outcome of the first step (mortality or survival) determines the dose for the next step.^[6]
- **Observation Period:** Animals are observed for up to 14 days for signs of toxicity and mortality.^[7] Observations are made frequently on the day of dosing and at least daily thereafter.^[8]
- **Data Collection:** Body weight is recorded weekly.^[7] At the end of the study, all animals are subjected to a gross necropsy.^[9]
- **Endpoint:** The test allows for the classification of the substance into a GHS toxicity category based on the observed mortality at different dose levels.^[3]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment should be worn when handling Ytterbium triacetate to minimize exposure.

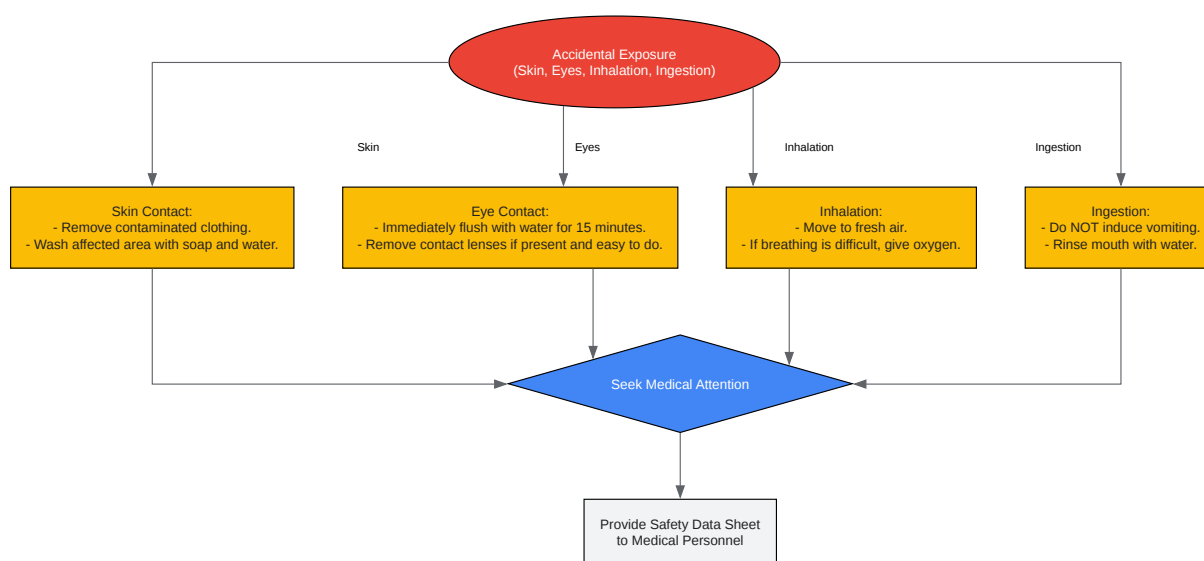


[Click to download full resolution via product page](#)

Recommended Personal Protective Equipment (PPE) for handling Ytterbium triacetate.

Emergency Response Workflow

In the event of accidental exposure to Ytterbium triacetate, the following workflow should be followed.



[Click to download full resolution via product page](#)

Workflow for responding to accidental exposure to Ytterbium triacetate.

Handling and Storage

Handling:

- Avoid contact with skin, eyes, and clothing.[3]

- Avoid dust formation.[3]
- Ensure adequate ventilation.[3]
- Wear appropriate personal protective equipment.[3]

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[3]
- Store away from incompatible materials such as strong oxidizing agents, acids, and bases.
[3][4]

Fire-Fighting Measures

- Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical powder, or appropriate foam.[3][4]
- Specific Hazards: May emit toxic fumes under fire conditions, including carbon monoxide, carbon dioxide, and ytterbium oxide.[3][4]
- Protective Equipment: Wear self-contained breathing apparatus and full protective gear.[3]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation and wear appropriate personal protective equipment.[3] Avoid dust formation.[3]
- Environmental Precautions: Do not let product enter drains.[4]
- Containment and Cleanup: Sweep up and shovel into suitable containers for disposal.[3] Avoid generating dust.[3]

Disposal Considerations

Dispose of waste in accordance with local, state, and federal regulations.[4]

This guide is intended to provide a comprehensive overview of the health and safety aspects of Ytterbium triacetate for a professional audience. It is crucial to always consult the specific

Safety Data Sheet (SDS) for the product you are using and to follow all institutional safety protocols.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. gelest.com [gelest.com]
- 2. oecd.org [oecd.org]
- 3. researchgate.net [researchgate.net]
- 4. echemi.com [echemi.com]
- 5. oecd.org [oecd.org]
- 6. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 7. bemsreports.org [bemsreports.org]
- 8. bemsreports.org [bemsreports.org]
- 9. agc-chemicals.com [agc-chemicals.com]
- To cite this document: BenchChem. [In-Depth Technical Guide to the Health and Safety of Ytterbium Triacetate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b099939#health-and-safety-information-for-ytterbium-triacetate\]](https://www.benchchem.com/product/b099939#health-and-safety-information-for-ytterbium-triacetate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com